

Navigating the Procurement of 3,4-Dinitroaniline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3,4-Dinitroaniline

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A Comprehensive Guide for Scientists and Drug Development Professionals on the Sourcing, Evaluation, and Application of **3,4-Dinitroaniline** in Research.

This technical guide provides an in-depth analysis of the commercial landscape for **3,4-Dinitroaniline** (CAS No. 610-41-3), a critical reagent in various research and development applications, including agrochemical innovation and the synthesis of novel dyes and potential pharmaceutical intermediates. As a Senior Application Scientist, the following guide is structured to provide not only a directory of suppliers but also the critical technical insights necessary for making informed procurement decisions that ensure experimental success and laboratory safety.

The Strategic Importance of High-Purity 3,4-Dinitroaniline in Research

3,4-Dinitroaniline is a dinitroaniline isomer that serves as a versatile precursor in organic synthesis.^[1] Its utility in research is primarily centered on its role as a building block for more complex molecules. In the realm of agrochemical research, dinitroaniline herbicides are a significant class of compounds, and the study of isomers like **3,4-Dinitroaniline** provides crucial structure-activity relationship data.^[1] Furthermore, its reactive amine and nitro groups make it a valuable intermediate in the synthesis of azo dyes and other specialty chemicals.^[2]

[3] The purity of this reagent is paramount, as impurities can lead to undesirable side reactions, lower yields, and complicate the purification of target compounds.

Identifying Reputable Commercial Suppliers

A researcher's success is intrinsically linked to the quality of their starting materials. The following table provides a comparative overview of prominent commercial suppliers of **3,4-Dinitroaniline**, with a focus on grades and purities typically required for research purposes.

Supplier	Typical Purity	Available Grades	Noteworthy Offerings
Benchchem	>95%	Research Grade	Offers detailed product information, including properties and handling guidelines.[1]
Key Organics	>95%	Research Quantities (mg to g)	Provides a range of pack sizes suitable for initial screening and larger-scale synthesis. [4]
ChemicalBook	≥99%	Varies by listed supplier	Aggregates multiple suppliers, offering a broad range of purities and price points.[2]
Santa Cruz Biotechnology	Not explicitly stated, refer to CoA	Research Use Only	Provides a Certificate of Analysis for lot-specific data.[5]
LookChem	Varies by listed supplier	Research and Industrial	Connects buyers with a global list of manufacturers and suppliers.[3]

The Procurement Workflow: A Step-by-Step Guide

Acquiring specialized chemicals like **3,4-Dinitroaniline** for a research laboratory involves a systematic process to ensure safety, compliance, and experimental integrity.

Caption: A streamlined workflow for the procurement of research-grade **3,4-Dinitroaniline**.

Causality in Procurement Choices

- **Purity vs. Cost:** For initial exploratory studies, a research grade of >95% purity may be sufficient and more cost-effective. However, for late-stage synthesis or when developing analytical standards, sourcing a higher purity (e.g., ≥99%) is critical to avoid confounding results.
- **Supplier Documentation:** A reputable supplier will readily provide a Safety Data Sheet (SDS) and a Certificate of Analysis (CoA) for each batch. The absence of this documentation should be a significant red flag.

Decoding the Certificate of Analysis (CoA)

The CoA is a critical document that provides a detailed quality profile of a specific batch of the chemical. Researchers must scrutinize this document to ensure it meets their experimental requirements.

Key Parameters to Evaluate on a **3,4-Dinitroaniline** CoA:

Parameter	Typical Specification	Importance in Research
Appearance	Yellow to brown powder/crystals	A visual check for consistency with the expected form.[6]
Purity (by HPLC/GC)	≥95% (Research Grade) or ≥99% (High Purity)	Quantifies the amount of 3,4-Dinitroaniline and helps identify potential impurities that could interfere with reactions. [1]
Melting Point	154-158 °C	A narrow melting point range is indicative of high purity.[2]
Spectral Data (¹ H NMR, IR)	Conforms to structure	Confirms the chemical identity and structure of the compound.[7]

Interpreting a CoA requires a foundational understanding of analytical techniques. For instance, an HPLC chromatogram should show a major peak corresponding to **3,4-Dinitroaniline** with minimal or well-characterized minor peaks.[8]

Experimental Protocol: Synthesis of a Diazonium Salt from 3,4-Dinitroaniline

The following protocol outlines a representative synthetic application of **3,4-Dinitroaniline**, specifically its conversion to a diazonium salt, a key intermediate in the synthesis of azo dyes. This protocol is illustrative and should be adapted and optimized based on specific experimental goals and safety considerations.

Materials:

- **3,4-Dinitroaniline**
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)

- Distilled Water
- Ice

Procedure:

- **Dissolution of Amine:** In a beaker, suspend 1.83 g (10 mmol) of **3,4-Dinitroaniline** in 20 mL of 3M HCl.
- **Cooling:** Cool the suspension to 0-5 °C in an ice-salt bath with continuous stirring. The amine salt may precipitate.
- **Diazotization:** Slowly add a pre-cooled solution of 0.76 g (11 mmol) of sodium nitrite in 5 mL of water. Maintain the temperature below 5 °C throughout the addition.
- **Reaction Monitoring:** Stir the mixture for an additional 15-20 minutes at 0-5 °C. The formation of the diazonium salt is indicated by a clear, pale-yellow solution.
- **Immediate Use:** The resulting diazonium salt solution is unstable and should be used immediately in subsequent coupling reactions.

Caption: A typical experimental workflow for the synthesis of a diazonium salt from **3,4-Dinitroaniline**.

Safety and Handling: A Non-Negotiable Priority

3,4-Dinitroaniline is a hazardous substance and must be handled with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Always wear safety goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated fume hood to avoid inhalation of dust.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[9] The container should be tightly sealed.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

The successful integration of **3,4-Dinitroaniline** into a research program hinges on a thorough understanding of its chemical properties, a diligent supplier selection process, and unwavering adherence to safety protocols. By leveraging the insights provided in this guide, researchers can confidently source high-quality reagents, ensuring the integrity and reproducibility of their scientific endeavors.

References

- Feng, Y., Mao, L., Bu, X., Dai, J., & Xu, H. (2015). N-(2,4-dinitrophenyl)-2,4-dinitroaniline synthesis. *Tetrahedron*, 71(23), 3827-3832.
- LookChem. **3,4-Dinitroaniline**. [Link]
- Organic Syntheses. 2,4-dinitroaniline. [Link]
- UniProjects. Synthesis Of Azo Dye From 2, 4-Dinitroaniline, 3-Amino-5-Methylpyrazole And *Byroscarpus Coccineus*. [Link]
- Organic Syntheses. m-NITRODIMETHYLANILINE. [Link]
- Organic Syntheses. 2,6-dinitroaniline. [Link]
- CDN.
- Taylor & Francis. Dinitroaniline – Knowledge and References. [Link]
- Frontiers. Dinitroaniline Herbicide Resistance and Mechanisms in Weeds. [Link]
- National Institutes of Health. Dinitroaniline herbicides: a comprehensive review of toxicity and side effects on animal non-target organisms. [Link]
- National Center for Biotechnology Information. Dinitroaniline Herbicide Resistance and Mechanisms in Weeds. [Link]
- The Synthesis of Azo Dyes. [Link]
- PubChem. 2,4-Dinitroaniline. [Link]
- ResearchGate. (PDF) Certificates of analysis: a challenge to interpret. [Link]
- MDPI. N-Nitrosamine Impurities in Ethalfluralin: Determination of an Overlooked Deleterious Source in Pesticides. [Link]
- ResearchGate. Identification in drug quality control and drug research. [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. 3,4-DINITROANILINE | 610-41-3 [chemicalbook.com]
- 3. lookchem.com [lookchem.com]
- 4. keyorganics.net [keyorganics.net]
- 5. scbt.com [scbt.com]
- 6. lgcstandards.com [lgcstandards.com]
- 7. 2,4-Dinitroaniline | C₆H₅N₃O₄ | CID 7321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Organic Syntheses Procedure [orgsyn.org]
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